

# PARAPLAST PLUS ribboning problems and solutions

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## Compound of Interest

Compound Name: PARAPLAST PLUS

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## Technical Support Center: PARAPLAST PLUS

Welcome to the technical support center for **PARAPLAST PLUS**. This resource is designed to assist researchers, scientists, and drug development professionals in troubleshooting common issues encountered during the paraffin embedding and sectioning process.

## Frequently Asked Questions (FAQs)

Q1: What is **PARAPLAST PLUS** and how does it differ from other paraffin waxes?

**PARAPLAST PLUS** is a tissue embedding medium composed of highly purified paraffin mixed with plastic polymers of regulated molecular weights.[1][2] A key feature of **PARAPLAST PLUS** is the addition of a small percentage of Dimethyl Sulfoxide (DMSO), which accelerates tissue infiltration.[2][3][4] This makes it particularly suitable for large or dense tissue samples that are otherwise difficult to process.[2][4] It is designed to provide excellent ribbon continuity and produce thin, wrinkle-free sections with minimal compression.[1][4]

Q2: What is the melting point of **PARAPLAST PLUS**?

The melting point of **PARAPLAST PLUS** is approximately 56-57°C.[4]

Q3: What are the primary causes of poor ribboning with **PARAPLAST PLUS**?

Failure to form a continuous ribbon of sections can stem from several factors, including:

- Improper tissue processing: Incomplete dehydration, clearing, or infiltration can lead to brittle or soft tissue that is difficult to section.[5][6]
- Incorrect paraffin temperature: Overheating the paraffin during infiltration can make tissues hard and brittle.[7]
- Dull or improperly angled microtome blade: A dull blade can cause compression, tearing, or failure to form a ribbon.[8][9][10] The clearance angle of the knife is also critical.[8][9]
- Ambient temperature: A room that is too cold can make the paraffin block too hard, while a warm room can make it too soft.[8]
- Section thickness: Sections that are too thick may not form a ribbon easily.[8]

## Troubleshooting Guides

This section provides detailed solutions to specific problems you may encounter while sectioning with **PARAPLAST PLUS**.

### Problem 1: Failure to Form a Ribbon

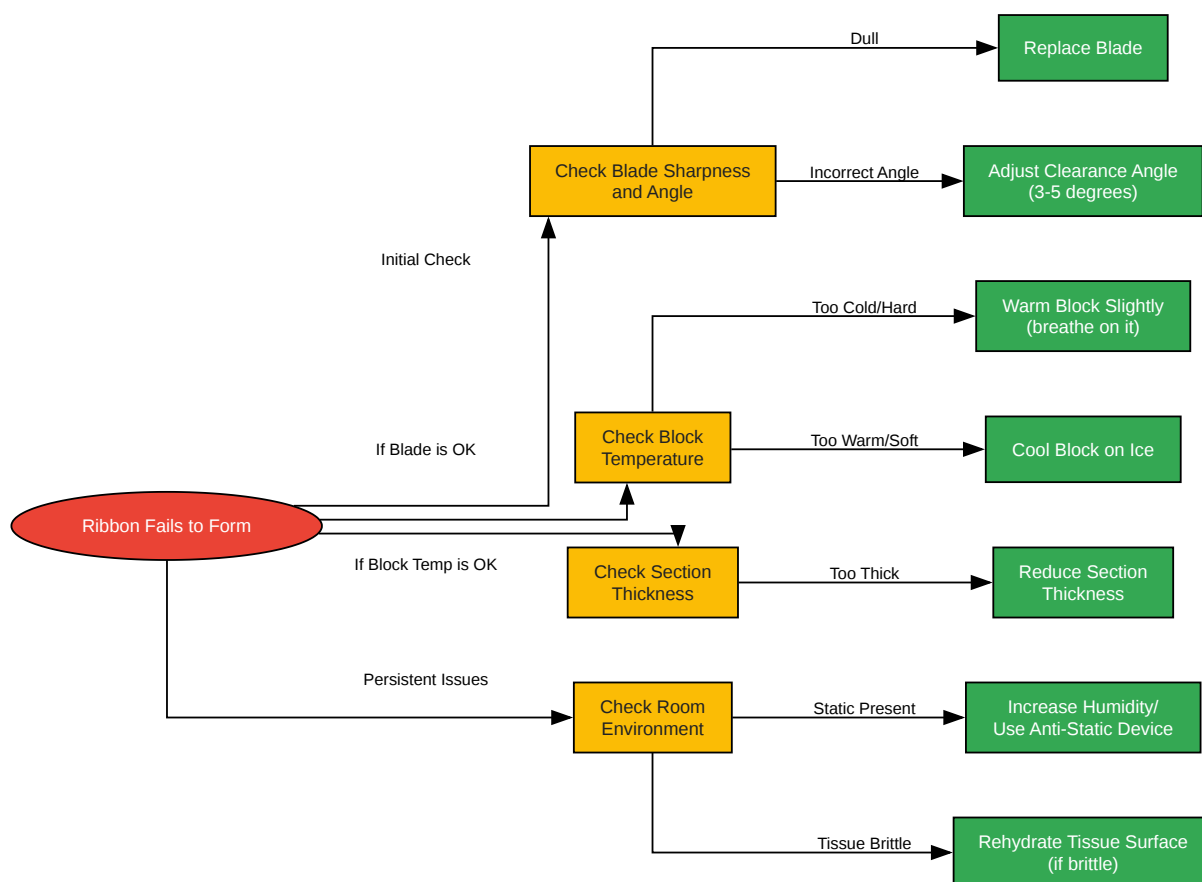
Symptoms:

- Sections do not adhere to each other as they are cut.
- Individual sections curl or flake off the block.

Possible Causes & Solutions:

Cause	Solution
Paraffin block is too hard	The paraffin may be too hard if the room is too cold or the paraffin's melting point is too high for the conditions.[8] Try warming the block slightly by breathing on it or holding it in your hand for a moment. Ensure the room temperature is not excessively cold.[8][9]
Incorrect microtome blade angle	The clearance angle of the blade may be too large or too small. Adjust the angle of the microtome blade.[8][9] An optimal angle is typically between 3-5 degrees.[11]
Dull microtome blade	A dull blade will not cut cleanly and can prevent sections from adhering. Replace the blade with a new, sharp one.[8][9][10]
Sections are too thick	Thick sections are less likely to form a continuous ribbon. Reduce the section thickness on the microtome.[8] PARAPLAST PLUS is capable of producing sections as thin as 4 µm.[4]
Static electricity	Static can cause sections to repel each other. Use an anti-static device or try to increase the humidity in the room.[11]
Dry or brittle tissue	This can result from over-processing (prolonged fixation or dehydration).[5][12] If you suspect brittle tissue, you can try facing the block and then placing it face down in a water bath for a few seconds to rehydrate the tissue surface before cooling it again.[13]

## Troubleshooting Workflow for Ribboning Failure



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Caption: Troubleshooting workflow for failure to form a ribbon.

## Problem 2: Sections are Compressed, Wrinkled, or Crumbled

Symptoms:

- The resulting section is smaller than the face of the block.
- Sections have fine or coarse wrinkles.
- Sections crumble or break apart upon cutting.

#### Possible Causes & Solutions:

Cause	Solution
Dull microtome blade	A dull blade will compress the section rather than cutting it cleanly. Move to a new area of the blade or replace it entirely. <a href="#">[9]</a>
Paraffin block is too warm	A soft block will be more prone to compression. <a href="#">[9]</a> Chill the block on a cold plate or ice before sectioning. <a href="#">[9]</a> <a href="#">[14]</a>
Cutting speed is too fast	Sectioning too quickly can introduce wrinkles and compression. Use a slow, consistent cutting motion.
Incorrect blade angle	Too small of a clearance angle can cause compression. <a href="#">[9]</a> Adjust the blade angle.
Incomplete dehydration/infiltration	Residual water or clearing agent in the tissue can lead to soft, mushy blocks that are difficult to section. <a href="#">[5]</a> <a href="#">[6]</a> Ensure the tissue processing schedule is adequate for the tissue type and size.
Overheated paraffin during embedding	This can make the tissue hard and brittle, causing it to crumble during sectioning. <a href="#">[7]</a> Ensure the paraffin embedding station is at the correct temperature.

#### Experimental Protocol: Rehydration of Brittle Tissue Blocks

For tissues that have become brittle due to over-processing, a brief rehydration step can sometimes improve sectioning quality.

- **Face the Block:** Trim the paraffin block on the microtome until the entire tissue surface is exposed.
- **Rehydrate:** Place the block, tissue-face down, on the surface of a cool water bath for 10-15 seconds.[\[13\]](#) Alternatively, a solution of water with a small amount of fabric softener has been suggested to soften brittle blocks.[\[13\]](#)
- **Chill:** Immediately transfer the block to a cold plate or ice bath for at least 5-10 minutes to re-harden the paraffin.[\[13\]](#)
- **Section:** Proceed with sectioning as usual.

### **Problem 3: Ribbon is Curved ("C-shaped")**

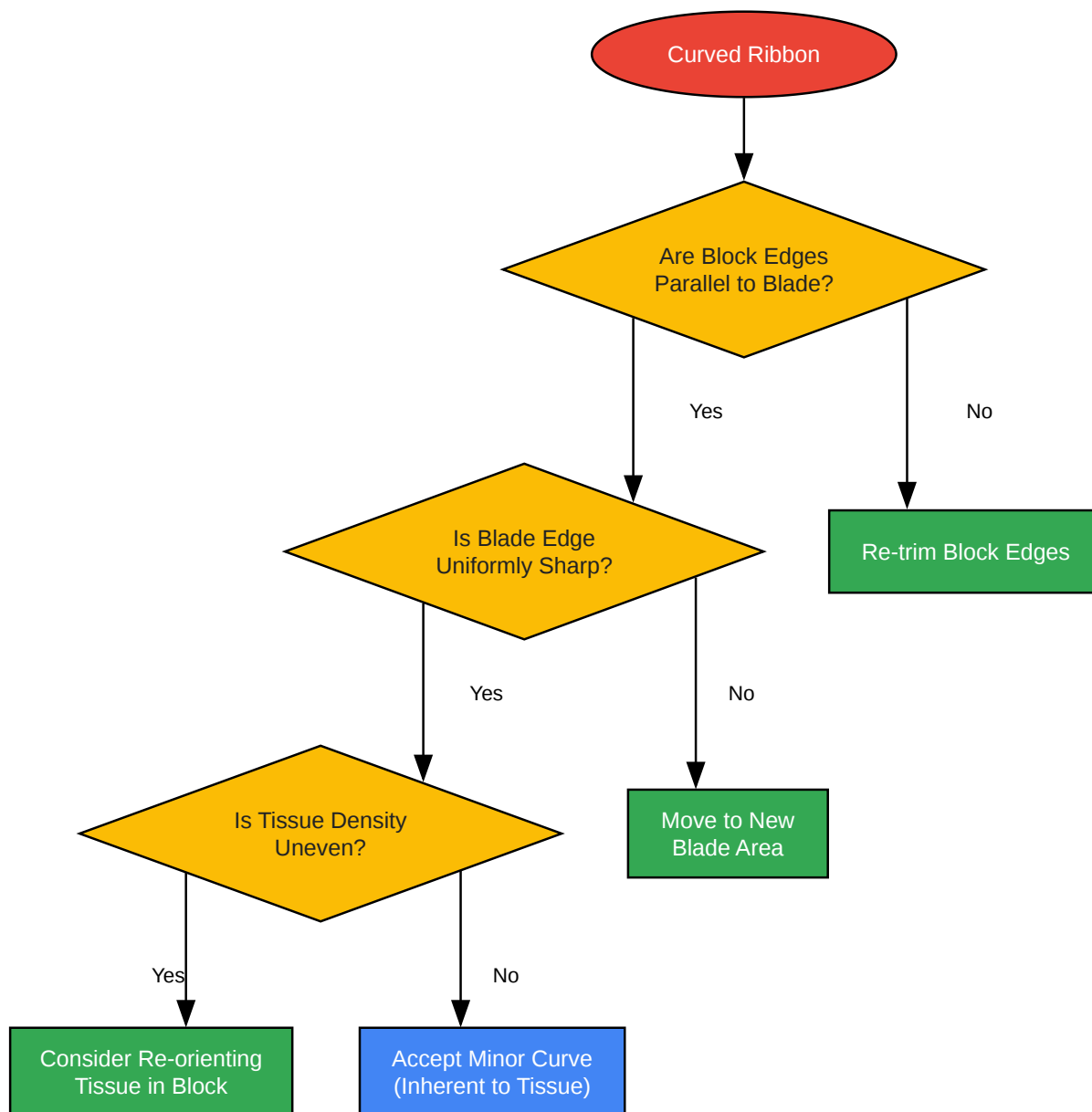
Symptoms:

- The ribbon of sections consistently curves to one side as it is cut.

Possible Causes & Solutions:

Cause	Solution
Block edges are not parallel	If the top and bottom edges of the block are not parallel to the knife edge, the ribbon will curve. Trim the block so that the leading and trailing edges are perfectly parallel. <a href="#">[9]</a>
Dull spot on the blade	A localized dull area on the blade can cause uneven cutting and lead to a curved ribbon. <a href="#">[9]</a> Move the blade to a new, sharp area.
Inconsistent tissue density	If one side of the tissue is significantly denser than the other, it can cause the ribbon to curve. <a href="#">[9]</a> This is inherent to the tissue but can sometimes be mitigated by re-orienting the block.
Uneven cooling of the block	If one side of the block is colder than the other, it can lead to uneven sectioning. Ensure the entire block is uniformly chilled before cutting.

### Logical Diagram for Troubleshooting a Curved Ribbon



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Caption: Logical steps to diagnose a curved paraffin ribbon.

## Data Presentation

Recommended Temperatures for Paraffin Processing



Stage	Temperature	Notes
Paraffin Infiltration	2-4°C above the melting point of the paraffin	For PARAPLAST PLUS (MP 56-57°C), this would be approximately 58-61°C. Overheating can cause tissue hardening.[3]
Water Bath for Floating Sections	38-42°C	Should be about 10°C below the melting point of the paraffin.[14][15] If too hot, the paraffin will melt; if too cold, sections will not spread properly.[14]
Block Cooling	On ice or a cooling plate	The block should be sufficiently hard to allow for thin sections.[14] Avoid freezing, which can cause the block to crack.[10]

For further assistance, please consult the Safety Data Sheet (SDS) for **PARAPLAST PLUS** and your institution's standard operating procedures for histopathology.

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